

# Estasol: A Novel Green Solvent for Natural Product Extraction

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Estasol*

Cat. No.: *B1220568*

[Get Quote](#)

## Introduction

**Estasol**, a versatile and environmentally friendly solvent, is emerging as a promising alternative to conventional organic solvents for the extraction of bioactive compounds from natural products. It is a mixture of refined dimethyl esters of dicarboxylic acids, primarily composed of dimethyl succinate, dimethyl glutarate, and dimethyl adipate.[1] Marketed as a green solvent, **Estasol** is characterized by its low toxicity, ready biodegradability, and high solvency power.[1][2][3][4] These properties make it an attractive option for researchers and drug development professionals seeking more sustainable and safer extraction methods. While its primary applications have been in the coatings, ink, and cleaning industries, its profile suggests significant potential in the pharmaceutical and nutraceutical sectors for the extraction of phytochemicals.[1][2][3][5]

This document provides detailed application notes and protocols for the prospective use of **Estasol** in natural product extraction, based on its chemical properties and general principles of green chemistry.

## Physicochemical Properties of Estasol Components

The key to understanding **Estasol**'s potential as an extraction solvent lies in the properties of its constituent dimethyl esters. A summary of their relevant physicochemical data is presented in Table 1. This data is crucial for designing extraction protocols, particularly for determining appropriate temperatures and for subsequent solvent removal from the extract.

Property	Dimethyl Succinate	Dimethyl Glutarate	Dimethyl Adipate
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>4</sub>	C <sub>7</sub> H <sub>12</sub> O <sub>4</sub>	C <sub>8</sub> H <sub>14</sub> O <sub>4</sub>
Molecular Weight (g/mol)	146.14	160.17	174.19
Boiling Point (°C)	196-200	210-215	109-110 (at 14 mmHg)
Melting Point (°C)	16-19	-13	8
Flash Point (°C)	98	103	113
Density (g/mL at 20-25°C)	1.117-1.120	1.087-1.090	1.062-1.063
Solubility in Water	Slightly soluble	Soluble	Sparingly soluble
LogP	0.35	-	1.03

Table 1: Physicochemical Properties of **Estasol** Components.

## Application Notes

### Theoretical Advantages of Estasol in Natural Product Extraction

- **Green & Sustainable:** **Estasol** is biodegradable and has a favorable environmental, health, and safety profile, aligning with the principles of green chemistry.[4]
- **High Solvency:** As a strong polar solvent, **Estasol** is suitable for dissolving a broad range of polar substances, such as polyurethane, polyester, and acrylate resins.[1][2] This suggests its potential for extracting a wide variety of phytochemicals, including flavonoids and other polar compounds. Flavonoids, being polar due to multiple hydroxyl groups, readily dissolve in polar solvents.
- **Low Volatility:** The low vapor pressure of **Estasol** components contributes to reduced volatile organic compound (VOC) emissions, enhancing workplace safety.[2]

- **High Boiling Point:** The high boiling points of the constituent esters can be advantageous for extractions conducted at elevated temperatures, potentially increasing extraction efficiency.

## Considerations for Use

- **Solvent Selection:** The specific ratio of dimethyl succinate, glutarate, and adipate in the **Estasol** blend may influence its selectivity for different classes of natural products. It is advisable to test different **Estasol** formulations if available.
- **Compound Stability:** The high boiling point of **Estasol** may require vacuum distillation for its removal from the extract to avoid thermal degradation of sensitive phytochemicals.
- **Water Miscibility:** The varying water solubility of the components should be considered, especially when extracting from fresh plant material with high water content.

## Experimental Protocols

The following are generalized protocols for the extraction of natural products using **Estasol**. These should be considered as a starting point and will require optimization depending on the specific plant material and target compounds.

### Protocol 1: Maceration Extraction of Dried Plant Material

This protocol is suitable for a preliminary evaluation of **Estasol**'s extraction efficiency for a given plant material.

1. **Preparation of Plant Material:** a. Dry the plant material at a controlled temperature (e.g., 40-50 °C) to a constant weight. b. Grind the dried material to a fine powder (e.g., 40-60 mesh) to increase the surface area for extraction.
2. **Extraction:** a. Weigh 10 g of the powdered plant material and place it in a conical flask. b. Add 100 mL of **Estasol** to the flask. c. Seal the flask and place it on an orbital shaker at a constant speed (e.g., 150 rpm). d. Macerate for 24-48 hours at room temperature.
3. **Filtration and Solvent Removal:** a. Filter the mixture through Whatman No. 1 filter paper to separate the extract from the plant residue. b. Wash the residue with a small volume of fresh **Estasol** to ensure maximum recovery of the extract. c. Combine the filtrates. d. Remove the

**Estasol** from the extract using a rotary evaporator under vacuum at an elevated temperature (e.g., 70-80 °C).

4. Drying and Yield Calculation: a. Dry the resulting crude extract in a vacuum oven to remove any residual solvent. b. Weigh the dried extract and calculate the extraction yield as follows:

Yield (%) = (Weight of dried extract / Weight of dried plant material) x 100

## Protocol 2: Ultrasound-Assisted Extraction (UAE)

UAE can enhance extraction efficiency and reduce extraction time compared to maceration.

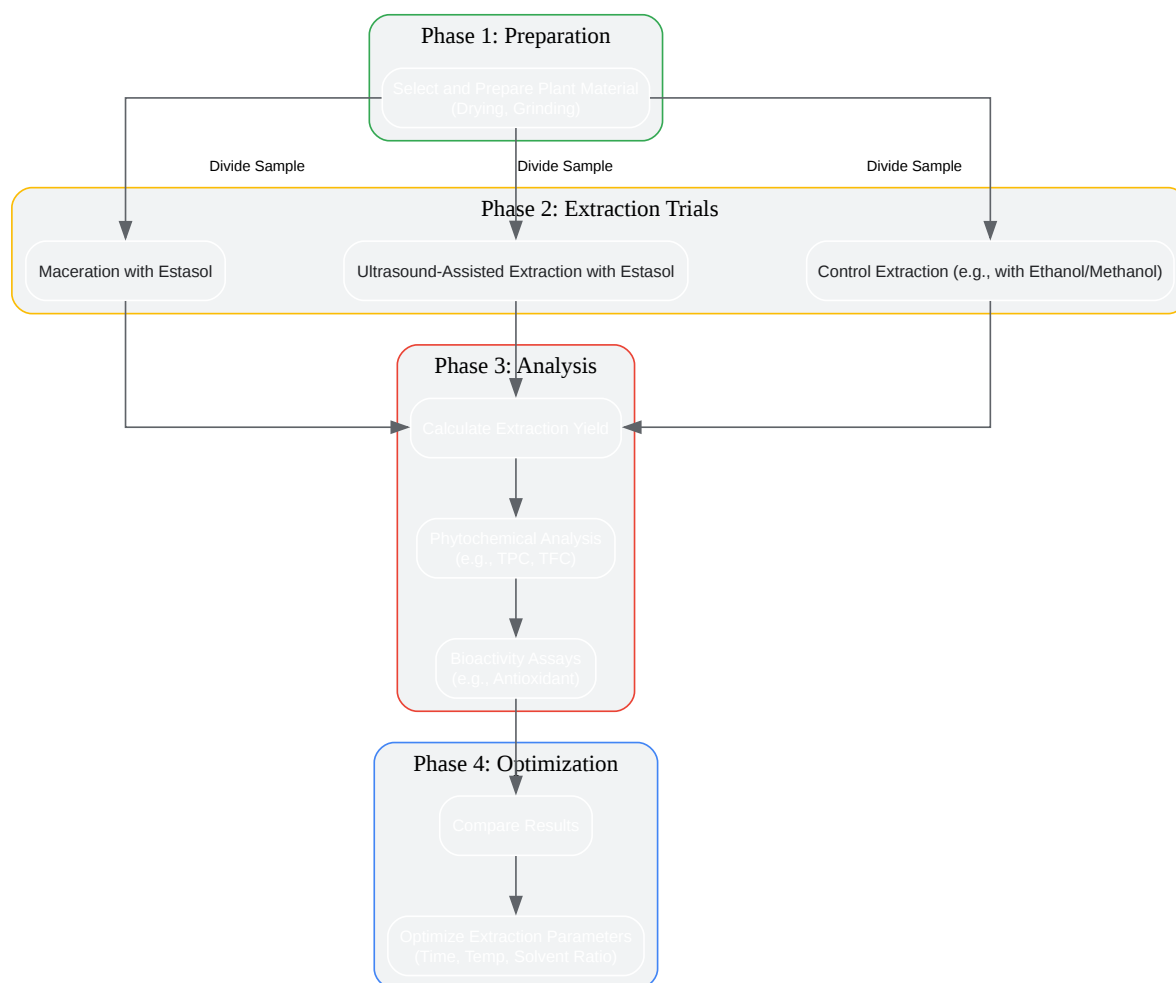
1. Preparation of Plant Material: a. Prepare the dried and powdered plant material as described in Protocol 1.

2. Extraction: a. Place 10 g of the powdered plant material in a beaker. b. Add 100 mL of **Estasol**. c. Place the beaker in an ultrasonic bath. d. Sonicate for 30-60 minutes at a controlled temperature (e.g., 40-50 °C).

3. Post-Extraction: a. Follow steps 3 and 4 from Protocol 1 for filtration, solvent removal, drying, and yield calculation.

## Logical Workflow for Solvent Evaluation

For researchers considering **Estasol**, a systematic approach to evaluate its efficacy against standard solvents is recommended.

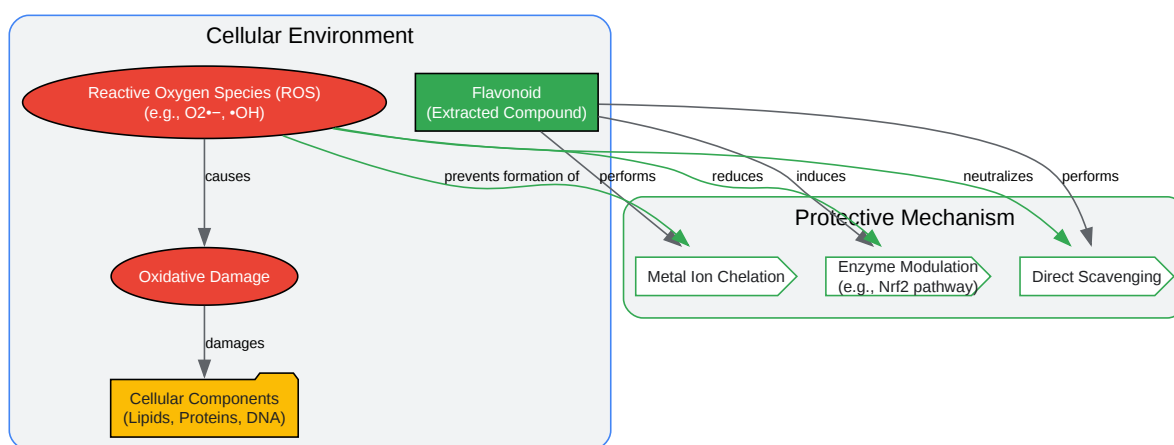


[Click to download full resolution via product page](#)

Caption: Workflow for evaluating **Estasol** as an extraction solvent.

## Signaling Pathway Visualization

As there is currently no specific data on natural products extracted with **Estasol**, a generic signaling pathway for a commonly studied class of phytochemicals, flavonoids, is provided below. This illustrates the type of visualization that can be created once specific bioactive compounds are identified in **Estasol** extracts. The example shows the antioxidant mechanism of flavonoids.



[Click to download full resolution via product page](#)

Caption: Antioxidant mechanism of flavonoids.

### Conclusion

**Estasol** presents a compelling profile as a green solvent for the extraction of natural products. Its biodegradability, low toxicity, and high solvency for polar compounds make it a theoretically sound alternative to traditional solvents. However, the lack of empirical data necessitates a systematic evaluation of its performance. The protocols and workflows provided herein offer a foundational approach for researchers to explore the potential of **Estasol** in their specific

applications. Further research is required to establish quantitative data on extraction yields and to develop optimized, compound-specific extraction methodologies.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ESTASOL - Ataman Kimya [atamanchemicals.com]
- 2. Estasol - SEQENS [seqens.com]
- 3. guidechem.com [guidechem.com]
- 4. ESTISOL | Eco-Friendly esters for safer chemical products [estichem.com]
- 5. Low Toxicity Solvent (Estasol, Coasol) [yeeyoung.co.kr]
- To cite this document: BenchChem. [Estasol: A Novel Green Solvent for Natural Product Extraction]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1220568#estasol-as-a-solvent-for-extracting-natural-products]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)